

Technical Safety & Handling Guide: rac-Metanephrine-d3 Hydrochloride

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Compound of Interest

Compound Name: *rac Metanephrine-d3*
Hydrochloride Salt

Cat. No.: *B564173*

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Executive Summary

rac-Metanephrine-d3 Hydrochloride (CAS: 1215507-88-2) is a stable isotope-labeled analog of metanephrine, utilized primarily as an Internal Standard (IS) in clinical mass spectrometry (LC-MS/MS) for the quantification of catecholamine metabolites. Its primary application is in the diagnosis of pheochromocytoma and paraganglioma.

As a Senior Application Scientist, I emphasize that while this compound is a metabolite (and thus pharmacologically less active than its parent, Epinephrine), its handling requires strict adherence to protocols preventing isotopic scrambling, moisture degradation, and photochemical oxidation. This guide bridges the gap between a standard SDS and practical laboratory application.

Part 1: Chemical Identity & Properties[2][3]

The "rac" Designation: The prefix rac- indicates a racemic mixture (50:50) of the (R)- and (S)-enantiomers. Since most LC-MS/MS methods for metanephrines use achiral chromatography, this racemic nature does not interfere with quantitation, provided the unlabeled analyte is also quantified as a total racemate or the column is achiral.

Table 1: Physicochemical Specifications

Property	Specification
Chemical Name	rac-Metanephrine-d3 Hydrochloride
Synonyms	DL-Metanephrine-d3 HCl; 4-hydroxy-3-methoxy- α -[(methyl-d3-amino)methyl]-benzenemethanol HCl
CAS Number	1215507-88-2 (Generic for methyl-d3 salt)
Molecular Formula	C ₁₀ H ₁₂ D ₃ NO ₃ [1][2][3][4][5] • HCl
Molecular Weight	236.71 g/mol
Isotopic Purity	≥99% deuterated forms (d1-d3)
Appearance	White to off-white solid (Hygroscopic)
Solubility	Water (>10 mg/mL), DMSO, Methanol
pKa	~9.0 (Amine), ~9.6 (Phenol) - Critical for SPE extraction

Part 2: Hazard Assessment & Toxicology (E-E-A-T)

Expert Insight: While standard SDS documents often list deuterated standards as "Not Classified" due to a lack of specific animal testing, this is a false negative for safety planning. You must treat this compound with the same rigor as the unlabeled parent, Metanephrine, which acts on adrenergic receptors.

GHS Classification (Precautionary Principle)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[6][7]
 - H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Mechanism of Action & Risk

Metanephrine is the O-methylated metabolite of Epinephrine (Adrenaline). While it is biologically inactive compared to Epinephrine, high-concentration exposure (inhalation of dust) may still trigger adrenergic-like responses or hypersensitivity.

- Target Organs: Respiratory system, Eyes, Skin.[\[8\]](#)
- Biohazard Note: If this standard is spiked into human plasma or urine for calibration, the matrix itself becomes a Biohazard Level 2 (BSL-2) risk.

Part 3: Handling, Storage & Stability Protocols

The Causality of Degradation:

- Oxidation: The phenolic hydroxyl group is prone to oxidation, turning the white powder pink/brown (quinone formation).
- Hygroscopicity: The HCl salt attracts atmospheric moisture, leading to hydrolysis or weighing errors.
- Isotopic Exchange: Exposure to highly acidic/basic protic solvents at high temperatures can theoretically lead to deuterium exchange, though the methyl-d3 position is generally stable.

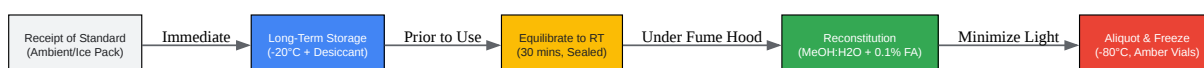
Protocol 1: Storage & Reconstitution

Goal: Create a stable stock solution valid for 12 months.

- Dry Storage: Store neat powder at -20°C. Keep the vial sealed within a secondary container containing desiccant (e.g., silica gel) to prevent moisture ingress during freeze-thaw cycles.
- Equilibration: Before opening, allow the vial to reach room temperature (approx. 30 mins). Why? Opening a cold vial condenses atmospheric water inside, degrading the remaining solid.
- Solvent Choice: Reconstitute in Methanol:Water (50:50) with 0.1% Formic Acid.[\[5\]](#)[\[9\]](#)

- Methanol:[8][5][7][9] Ensures solubility and antimicrobial protection.
- Acid: Stabilizes the phenolic group against oxidation.
- Aliquot: Do not store the bulk stock. Aliquot into amber glass vials (light protection) and store at -80°C.

Diagram 1: Safe Handling Workflow



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Caption: Step-by-step workflow for maximizing the stability of deuterated catecholamine standards.

Part 4: Analytical Application (ID-LC-MS/MS)

Context: This compound is the "Gold Standard" for normalizing matrix effects in urine/plasma assays.[10] Methodology: Isotope Dilution Liquid Chromatography Tandem Mass Spectrometry. [10]

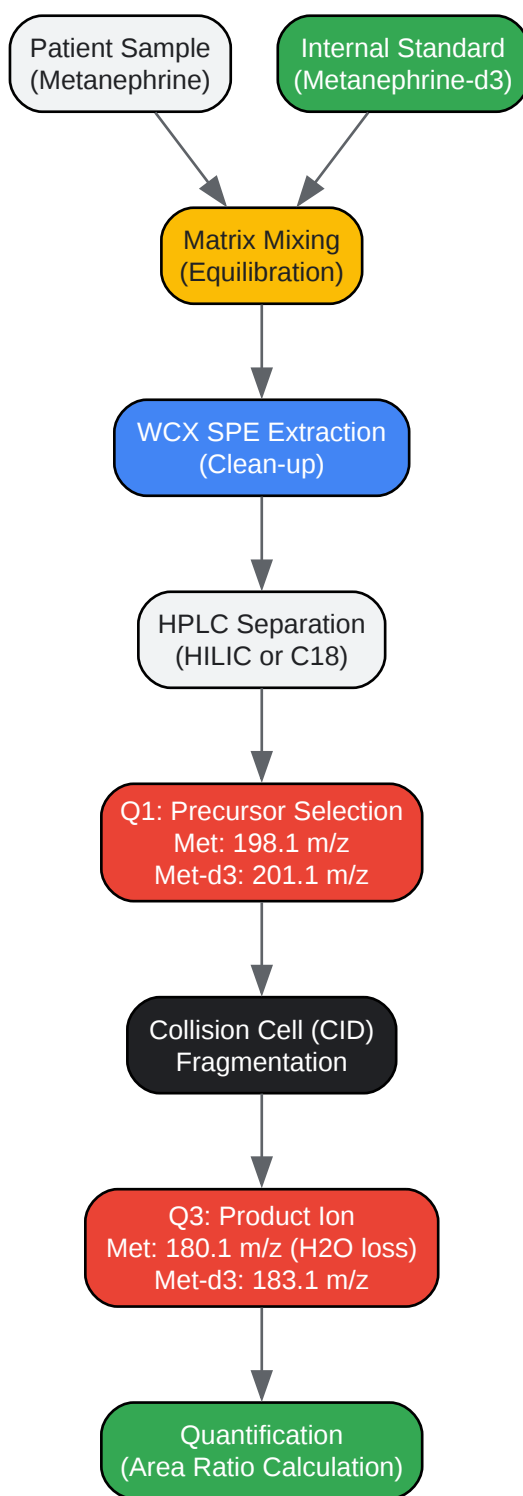
Protocol 2: Sample Preparation (WCX-SPE)

We utilize Weak Cation Exchange (WCX) because Metanephrine is positively charged (amine) at acidic/neutral pH.

- Internal Standard Addition: Add 20 µL of rac-Metanephrine-d3 working solution (e.g., 100 ng/mL) to 200 µL of patient plasma.
- Loading: Dilute sample with 200 µL of 100mM Ammonium Acetate (pH 6.0). Load onto WCX plate.[9][10]
 - Mechanism:[7] The amine group (pKa ~9) binds to the carboxylate group of the sorbent.
- Wash Steps:

- Wash 1: Ammonium Acetate (removes proteins).
- Wash 2: Methanol (removes hydrophobic lipids).
- Elution: 5% Formic Acid in Methanol.
- Mechanism:[\[7\]](#) Acidification protonates the sorbent's carboxyl groups (neutralizing them), releasing the positively charged Metanephine-d3.

Diagram 2: LC-MS/MS Quantification Logic



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Caption: Isotope Dilution Mass Spectrometry workflow showing the parallel processing of Analyte and IS.

Part 5: Emergency & Disposal

First Aid Measures

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses if present. Seek medical attention (catecholamines can cause corneal damage).
- Skin Contact: Wash with soap and water. If irritation occurs (redness/itching), consult a physician.
- Ingestion: Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER.

Disposal Considerations

- Chemical Waste: Dispose of as hazardous chemical waste containing organic nitrogen compounds.
- Mixed Waste: If mixed with biological fluids (plasma/urine), autoclave or treat with 10% bleach prior to chemical disposal to neutralize biological pathogens.

References

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- To cite this document: BenchChem. [Technical Safety & Handling Guide: rac-Metanephrine-d3 Hydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b564173/docs#technical-safety-handling-guide-rac-metanephrine-d3-hydrochloride\]](https://www.benchchem.com/product/b564173/docs#technical-safety-handling-guide-rac-metanephrine-d3-hydrochloride)

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